

2-Fluorobenzonitrile safety, handling, and MSDS information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluorobenzonitrile

Cat. No.: B118710

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An In-depth Technical Guide to the Safety and Handling of **2-Fluorobenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **2-Fluorobenzonitrile** (CAS No. 394-47-8). The following sections detail the physical and chemical properties, toxicological data, exposure controls, personal protection, and emergency procedures required for the safe use of this compound in a laboratory and drug development setting.

Chemical and Physical Properties

2-Fluorobenzonitrile is a versatile organic compound used as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.^[1] Its physical and chemical characteristics are critical for safe handling and storage.^[2]

Property	Value	References
Molecular Formula	C ₇ H ₄ FN	[1][2]
Molecular Weight	121.11 g/mol	[2][3]
Appearance	Colorless to light yellow or light brownish clear liquid	[1][2][4][5]
Boiling Point	90 °C at 21 mmHg; 103 °C at 35 mmHg	[1][2][6]
Melting Point	-13.7 °C to 37 °C (range from various sources)	[2][5][7]
Flash Point	73 °C - 74 °C (163.4 °F - 165.2 °F) (closed cup)	[6][8]
Density	1.116 - 1.146 g/mL at 25 °C	[2][6]
Refractive Index	1.505 - 1.511 (at 20 °C)	[2][4]
Water Solubility	Insoluble	[5][7]
Purity	≥ 98.0%	[1][2][4]

Hazard Identification and Toxicological Summary

2-Fluorobenzonitrile is classified as a hazardous chemical and requires careful handling.[8]

GHS Hazard Classifications:[3][6][8][9]

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 4)
- Acute Toxicity, Inhalation (Category 4)
- Skin Corrosion/Irritation (Category 2)
- Serious Eye Damage/Eye Irritation (Category 1 or 2)

- Specific target organ toxicity — single exposure (Category 3), Respiratory system

Hazard Statements:[4][8][9][10]

- H227: Combustible liquid.
- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H318/H319: Causes serious eye damage/irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Signal Word: Danger or Warning[6][8][10]

Parameter	Value	References
Acute Toxicity	Oral, Dermal, Inhalation (Category 4)	[8][9]
Skin Irritation	Causes skin irritation (Category 2)	[8][9]
Eye Irritation	Causes serious eye irritation/damage (Category 1/2)	[8][9]
Respiratory Irritation	May cause respiratory irritation (STOT SE 3)	[8][9]

Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is essential to minimize risk.

Handling Procedures

- Personal Contact: Avoid all personal contact, including inhalation of vapors or mists.[9]
- Ventilation: Use only in a well-ventilated area or outdoors.[4][8][9] A chemical fume hood is recommended for all operations.[11]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[8][9]
- Hygiene: Do not eat, drink, or smoke when using this product.[4][9] Wash hands and any exposed skin thoroughly after handling.[8][9] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[9]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[4][8][10] Take measures to prevent the buildup of electrostatic charge.[11]

Storage Procedures

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[8][9][12] Store in a polyethylene or polypropylene container as recommended by the manufacturer.[9]
- Storage Conditions: Store locked up.[8][9] The recommended storage temperature is room temperature.[1][7]
- Incompatible Materials: Avoid contact with incompatible materials. While specific incompatibilities are not always listed, good practice dictates separation from strong oxidizing agents.[9][13]

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment are critical for safe handling.

Control Parameter	Specification	References
Engineering Controls	Ensure adequate ventilation. Eyewash stations and safety showers must be close to the workstation.	[8] [12]
Eye/Face Protection	Wear chemical safety goggles or a face shield meeting EN166 (EU) or OSHA 29 CFR 1910.133 standards.	[8] [12] [14]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.	[8] [12]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs. An organic gases and vapors filter (Type A, Brown) is recommended.	[8]

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures	References
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.	[4] [8] [9]
Skin Contact	Immediately remove all contaminated clothing. Flush skin and hair with running water for at least 15 minutes. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.	[4] [8] [9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek medical attention without delay.	[8] [9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.	[4] [8] [9] [10]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[8\]](#)[\[10\]](#)
- Specific Hazards: The product is a combustible liquid.[\[4\]](#)[\[8\]](#) Containers may explode when heated.[\[8\]](#)[\[14\]](#) Hazardous combustion products include carbon oxides (CO, CO₂), nitrogen

oxides (NO_x), and gaseous hydrogen fluoride (HF).^{[8][10][14]}

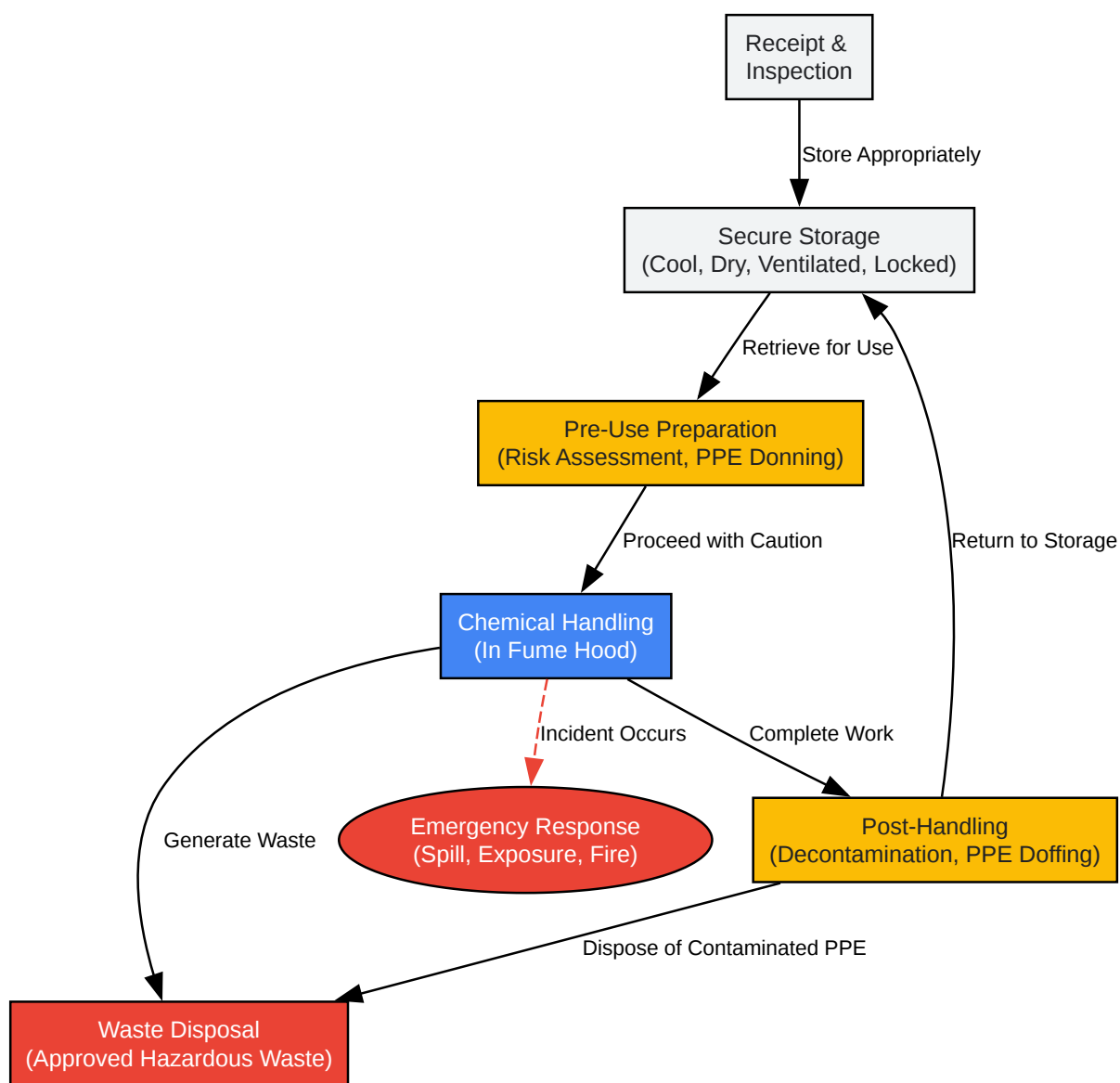
- Fire-Fighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.^{[8][9]} Use water spray to cool fire-exposed containers.^{[9][10]}

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.^[10] Wear appropriate personal protective equipment.^{[9][10]} Ensure adequate ventilation and remove all sources of ignition.^{[8][10]}
- Environmental Precautions: Prevent spillage from entering drains or water courses.^[9]
- Containment and Cleanup: Contain the spill with sand, earth, inert material, or vermiculite.^[9] Collect the recoverable product into labeled containers for recycling or disposal.^[9] Soak up with inert absorbent material and dispose of as hazardous waste.^[8]

Logical Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for handling **2-Fluorobenzonitrile** in a research environment.



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Caption: Workflow for Safe Handling of **2-Fluorobenzonitrile**.

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- To cite this document: BenchChem. [2-Fluorobenzonitrile safety, handling, and MSDS information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118710#2-fluorobenzonitrile-safety-handling-and-msds-information]

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